

managing the toxicity risks of 5-Nitro-2propoxyaniline in the lab

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Compound of Interest

Compound Name: 5-Nitro-2-propoxyaniline

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Technical Support Center: 5-Nitro-2-propoxyaniline

This guide provides essential safety information, troubleshooting, and frequently asked questions for managing the toxicity risks of **5-Nitro-2-propoxyaniline** (also known as P-4000) in a laboratory setting.

Section 1: General Information & Chemical Properties

Q: What is **5-Nitro-2-propoxyaniline**?

A: **5-Nitro-2-propoxyaniline** is an organic chemical compound, once used as a potent artificial sweetener called P-4000 or Ultrasüss.[1][2] It is approximately 4,000 times sweeter than sucrose.[2][3] Due to its potential toxicity, its use in food has been banned in the United States since 1950.[1][2][4] It typically appears as an orange solid or orange crystals.[1][2][3]

Q: What are the key physical and chemical properties of **5-Nitro-2-propoxyaniline**?

A: The table below summarizes the key properties of this compound.



| Property | Value | Source(s) |
|---------------------|--|-----------|
| Chemical Formula | C9H12N2O3 | [1][4] |
| Molar Mass | 196.20 g/mol | [3][4] |
| Appearance | Orange solid / crystals | [1][2][3] |
| Melting Point | 47.5-48.5 °C (49 °C) | [3][4] |
| Boiling Point | 367 °C at 760 mmHg | [1] |
| Solubility in Water | 136 mg/L at 20 °C (Slightly soluble) | [3][4] |
| Stability | Stable in boiling water and dilute acids | [1][2][3] |
| Flash Point | 175.8 °C | [1] |
| Density | 1.221 g/cm ³ | [1] |

Section 2: Health Hazards & Toxicity

Q: What are the primary health hazards associated with **5-Nitro-2-propoxyaniline**?

A: While specific GHS classification data is not consistently available in the search results, nitroaromatic and aniline compounds are generally considered hazardous.[5][6] The primary concerns are based on the known toxicity of related compounds.[5] Hazards may include:

- Toxicity: Potential for toxicity if inhaled, ingested, or absorbed through the skin.[5] Aniline and its derivatives are known to be toxic.[5]
- Organ Damage: May cause damage to organs through prolonged or repeated exposure.[7]
- Skin and Eye Irritation: May cause skin irritation and serious eye damage.[5]
- Methemoglobinemia: Many aromatic amino and nitro compounds can induce the formation of methemoglobin, which impairs oxygen transport in the blood, leading to symptoms like cyanosis.[9]



Q: Is there specific quantitative toxicity data like LD50 available?

A: The provided search results repeatedly state "no data available" for specific toxicity metrics such as LD50 (lethal dose, 50%) for fish, daphnia, and other organisms.[1] Its ban as an artificial sweetener was based on its "possible toxicity".[1][2]

Section 3: Safe Handling, Storage, and Waste Disposal

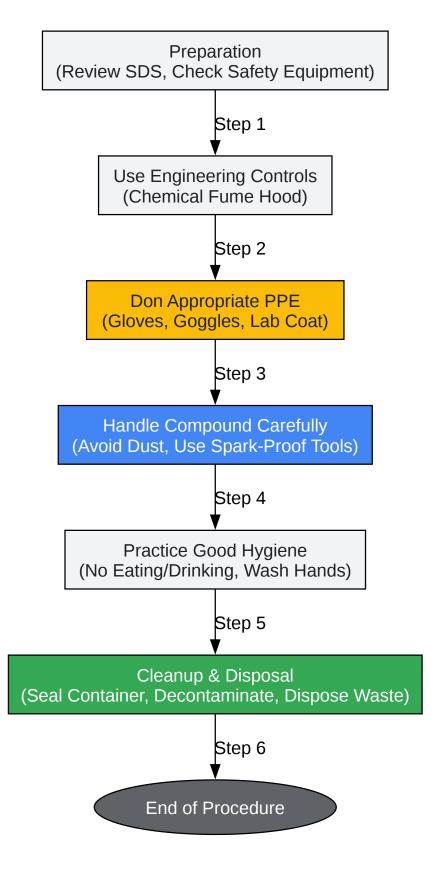
Q: What is the standard protocol for safely handling **5-Nitro-2-propoxyaniline** in the lab?

A: All work with this compound must be performed with extreme caution in a controlled laboratory environment.

Experimental Protocol: Safe Handling Procedure

- Preparation: Before handling, ensure you have read the Safety Data Sheet (SDS). Verify that the nearest safety shower and eyewash station are accessible and functional.[5][10]
- Engineering Controls: Conduct all weighing and transfer operations within a certified chemical fume hood to avoid the formation and inhalation of dust and aerosols.[1][5] Ensure adequate ventilation.[1][11]
- Personal Protective Equipment (PPE): Don all required PPE as detailed in Section 4.
- Handling: Handle the compound carefully to avoid generating dust.[5] Use non-sparking tools.
- Hygiene: Avoid contact with skin and eyes.[1] Do not eat, drink, or smoke in the work area.[7]
 Wash hands thoroughly after handling, even after removing gloves.[1][5]
- End of Work: Securely close the container. Clean the work area and decontaminate any surfaces. Properly dispose of contaminated waste as described in the waste disposal section.





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Caption: Workflow for safely handling **5-Nitro-2-propoxyaniline**.



Q: How should 5-Nitro-2-propoxyaniline be stored?

A: Store the container tightly closed in a dry, cool, and well-ventilated place.[1][11] Keep it away from incompatible materials such as acids, strong oxidizing agents, and acid chlorides.[11]

Q: How do I dispose of **5-Nitro-2-propoxyaniline** waste?

A: Dispose of the chemical and any contaminated materials as hazardous waste.[12] Adhered or collected material should be promptly disposed of in accordance with appropriate local, state, and federal laws and regulations. Do not let the product enter drains.[1]

Section 4: Personal Protective Equipment (PPE)

Q: What specific PPE is required when working with 5-Nitro-2-propoxyaniline?

A: A comprehensive approach to PPE is mandatory. The following table outlines the recommended equipment based on general guidelines for handling toxic aniline and nitro compounds.



| PPE Category | Specification | Rationale |
|------------------------|---|---|
| Eye/Face Protection | Chemical splash goggles and a face shield conforming to EN166 or NIOSH standards.[1] [5][13] | Protects against splashes and dust. A face shield offers broader protection.[13] |
| Hand Protection | Double-gloving with chemically resistant gloves (e.g., Butyl or Viton over Nitrile).[5] | Provides robust protection against skin absorption, a primary exposure route for aniline compounds.[5] |
| Body Protection | A chemical-resistant and/or flame-resistant lab coat, worn fully fastened.[1][5] | Provides a barrier against spills and splashes.[5] |
| Respiratory Protection | Work must be conducted in a certified chemical fume hood. [5] If dust or aerosols may be generated, a respirator may be required.[5] | Prevents inhalation of toxic dust or vapors. |
| Footwear | Closed-toe, chemical-resistant shoes.[5] | Protects feet from spills. |

Section 5: Troubleshooting & Emergency Procedures

Q: What should I do in case of accidental exposure?

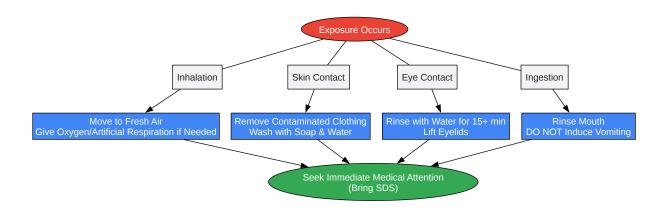
A: Immediate action is critical. Follow the specific first-aid measures for the type of exposure.

Experimental Protocol: First-Aid for Exposure

- General Advice: Move the victim to a safe area. Consult a physician and show them the Safety Data Sheet.[1][7]
- Inhalation: Move the person into fresh air.[1][14] If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[14][15]



- Skin Contact: Immediately take off all contaminated clothing.[7] Wash the affected area with soap and plenty of water.[1][14] Consult a doctor.[14]
- Eye Contact: Immediately and thoroughly rinse the eyes with pure water for at least 15 minutes, occasionally lifting the eyelids.[14][15] Seek immediate medical attention.[15]
- Ingestion: Rinse the mouth with water.[14] Do not induce vomiting.[14] Never give anything
 by mouth to an unconscious person.[14] Call a doctor or Poison Control Center immediately.
 [14]



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Caption: Emergency response flowchart for different exposure routes.

Q: How should I handle a spill of **5-Nitro-2-propoxyaniline**?

A: For small spills, trained local personnel can manage the cleanup. For large spills, evacuate the area and contact your institution's emergency response team.

Experimental Protocol: Small Spill Cleanup

Troubleshooting & Optimization





- Evacuate & Secure: Evacuate non-essential personnel from the immediate area.[1][12] Remove all sources of ignition.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- PPE: Don the appropriate personal protective equipment (gloves, goggles, lab coat, etc.).[1] [12]
- Containment: Prevent further leakage or spillage if it is safe to do so.[1] Avoid letting the chemical enter drains.[1]
- Cleanup: Avoid dust formation.[1] Carefully sweep up the solid material and place it into a suitable, closed, and labeled container for disposal.[11]
- Decontamination: Clean the spill area with soap and water, collecting the cleaning materials for hazardous waste disposal.[12]
- Reporting: Contact your Environmental Health & Safety (EHS) office to report the spill and arrange for waste pickup.[12]

Section 6: Frequently Asked Questions (FAQs)

Q: Why was this chemical banned as a sweetener? A: It was banned in the United States in 1950 due to concerns about its potential toxicity.[1][2][4] Studies on related aromatic nitroamino compounds have shown links to liver dysfunction and other adverse health effects.[16]

Q: What are the symptoms of overexposure to similar aromatic nitro/amino compounds? A: Acute symptoms can include cyanosis (bluish skin color from lack of oxygen), headache, fatigue, loss of appetite, and dizziness.[9][16] Severe cases can lead to unconsciousness, liver and kidney damage, and hemolysis (destruction of red blood cells).[9]

Q: What should I do if my clothing becomes contaminated? A: Promptly remove the contaminated clothing and wash the underlying skin with soap and water.[15] The contaminated clothing must be decontaminated or disposed of as hazardous waste.



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